

Technical Support Center: Enhancing the Cell Permeability of EN884-Based Degraders

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Compound of Interest

Compound Name: EN884

Cat. No.: B15541312

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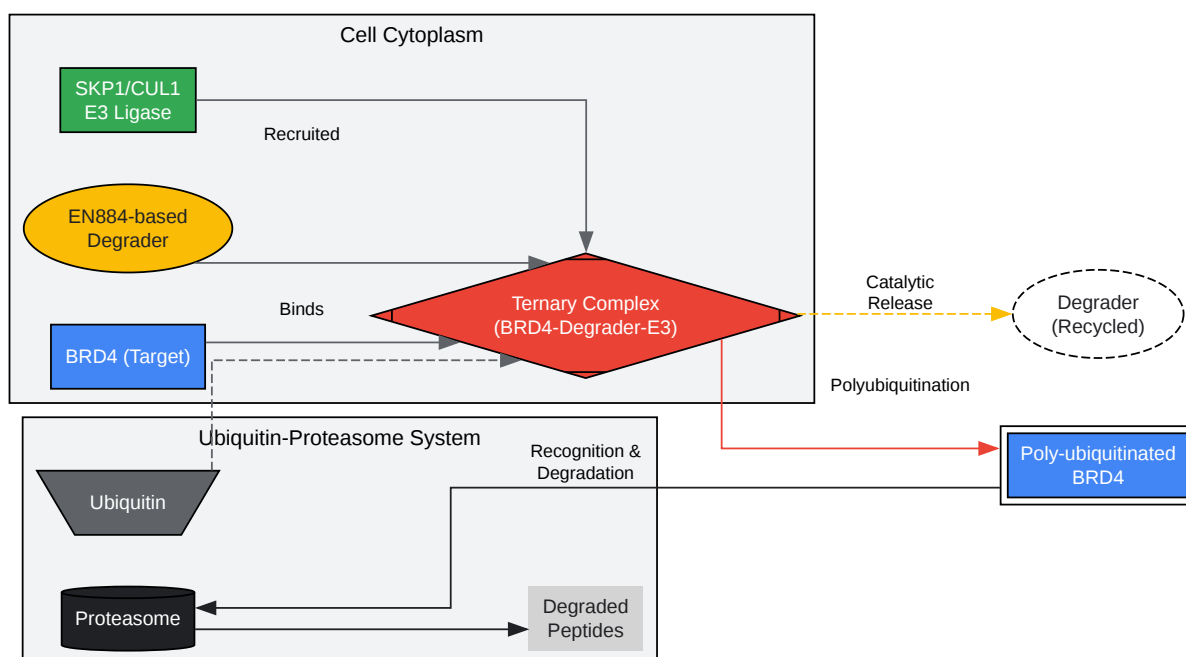
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the cell permeability of **EN884**-based degraders.

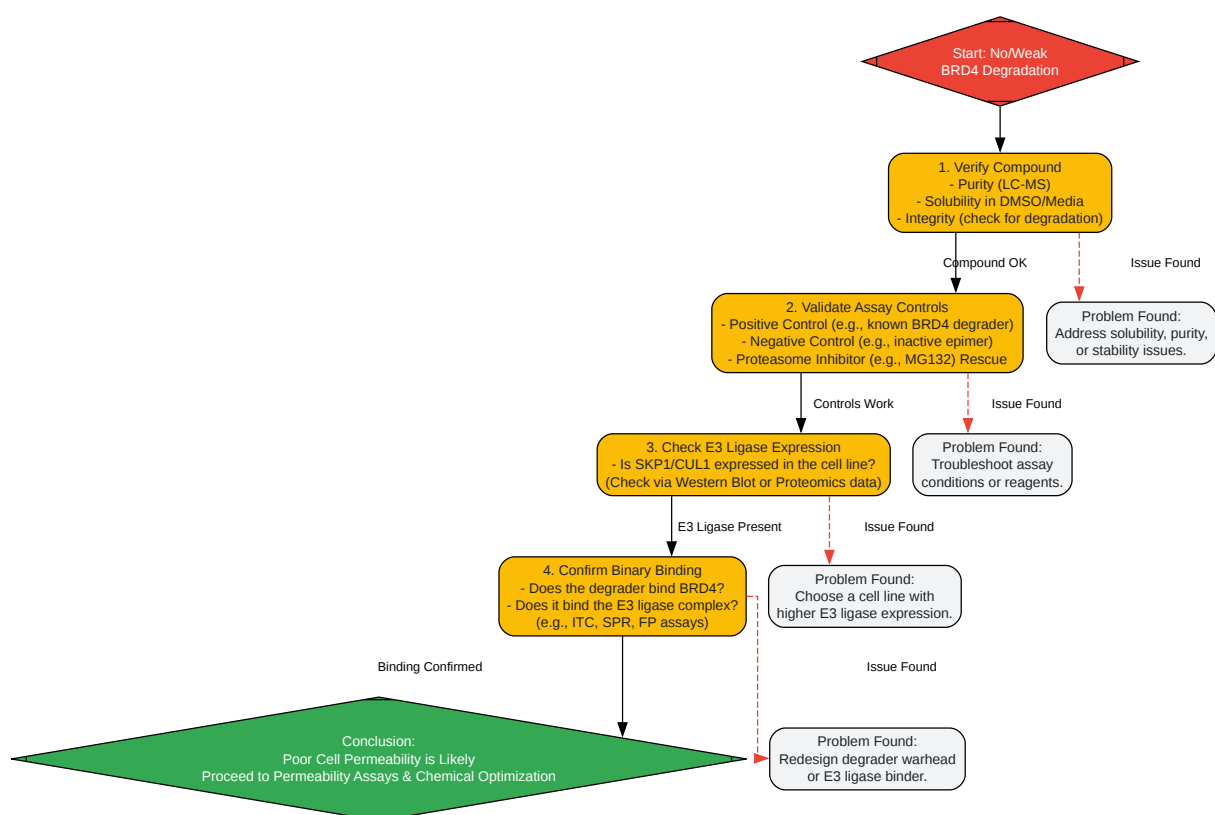
Section 1: Frequently Asked Questions (FAQs)

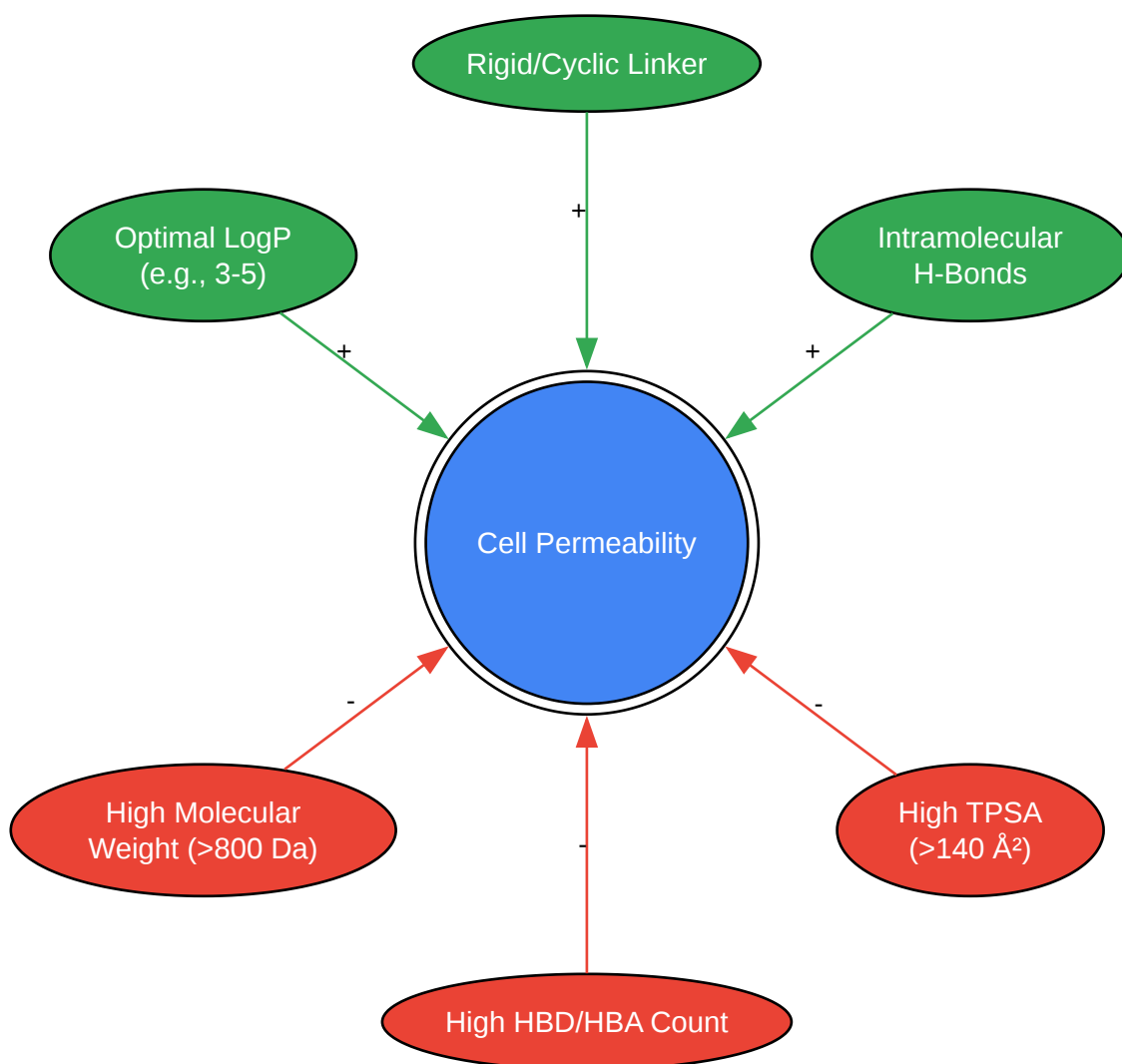
This section addresses fundamental questions about the mechanism and challenges associated with **EN884**-based degraders.

Q1: What is the mechanism of action for an **EN884**-based degrader?

A: **EN884** is a degrader that targets the protein BRD4.^[1] Like other proteolysis-targeting chimeras (PROTACs), it is a heterobifunctional molecule. One end binds to the target protein (BRD4), and the other end recruits an E3 ubiquitin ligase. Specifically, **EN884** recruits the SKP1-Cullin 1 (CUL1) E3 ligase complex.^[1] This induced proximity facilitates the transfer of ubiquitin from the E3 ligase to the target protein. The polyubiquitinated protein is then recognized and degraded by the proteasome.^[2] This process is catalytic, meaning a single degrader molecule can induce the degradation of multiple target protein molecules.^[2]







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Breaking Bad Proteins—Discovery Approaches and the Road to Clinic for Degraders - PMC [pmc.ncbi.nlm.nih.gov]

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